

N,N-Dimethyldecanamide: A Technical Guide to Environmental Fate and Biodegradability

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N,N-Dimethyldecanamide*

Cat. No.: *B1670670*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the environmental fate and biodegradability of **N,N-Dimethyldecanamide** (DMDA), a versatile solvent and intermediate used in various industrial applications. Understanding the environmental behavior of this compound is critical for conducting thorough environmental risk assessments and ensuring its safe and sustainable use.

Executive Summary

N,N-Dimethyldecanamide is a tertiary amide that demonstrates a complex environmental profile. It is reported to be readily biodegradable, suggesting a low potential for persistence in the environment. Upon release, it is expected to partition primarily to soil and sediment. While its low vapor pressure indicates limited volatilization, its potential for mobility in soil and its effects on aquatic ecosystems warrant careful consideration. This guide synthesizes available quantitative data, outlines relevant experimental protocols, and visualizes key environmental processes to provide a detailed understanding of the environmental fate of **N,N-Dimethyldecanamide**.

Physicochemical Properties and Environmental Partitioning

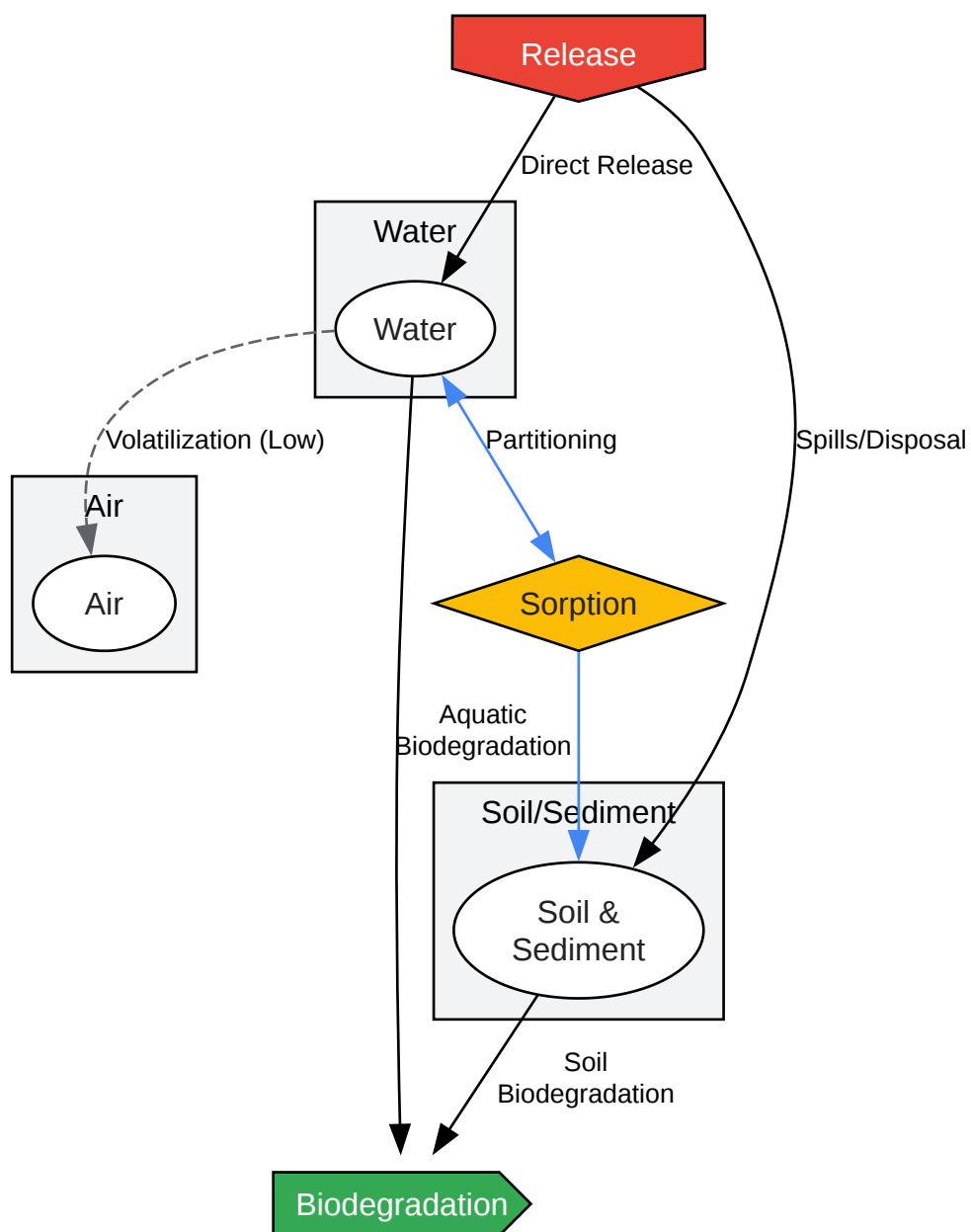
The environmental distribution of a chemical is governed by its physical and chemical properties. Key parameters for **N,N-Dimethyldecanamide** are summarized below.

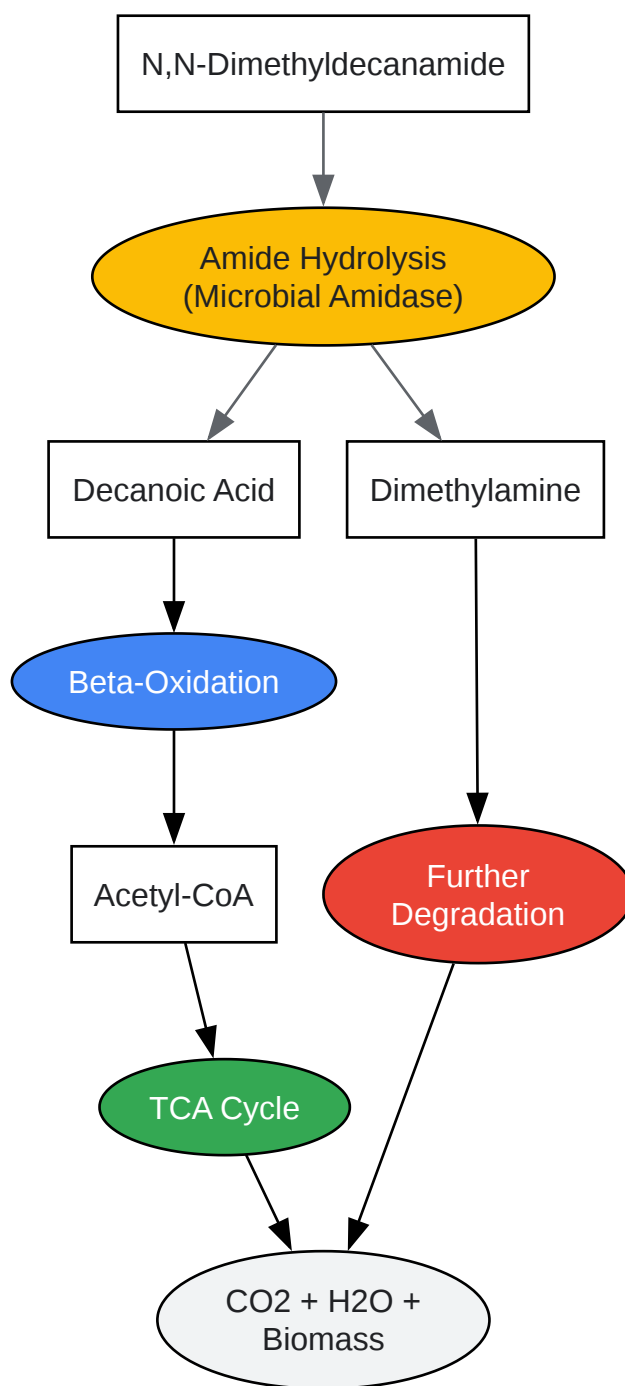
Property	Value	Reference / Comment
Molecular Formula	C ₁₂ H ₂₅ NO	[1]
Molecular Weight	199.33 g/mol	[1]
Water Solubility	Immiscible / Not miscible or difficult to mix	[2]
Vapor Pressure	0.0128 mmHg at 25°C	[3]
LogP (Octanol-Water Partition Coefficient)	3.2 - 3.5	[1][3]
LogKoc (Soil Organic Carbon-Water Partitioning Coefficient)	~3.0 (Estimated)	Estimated from LogP

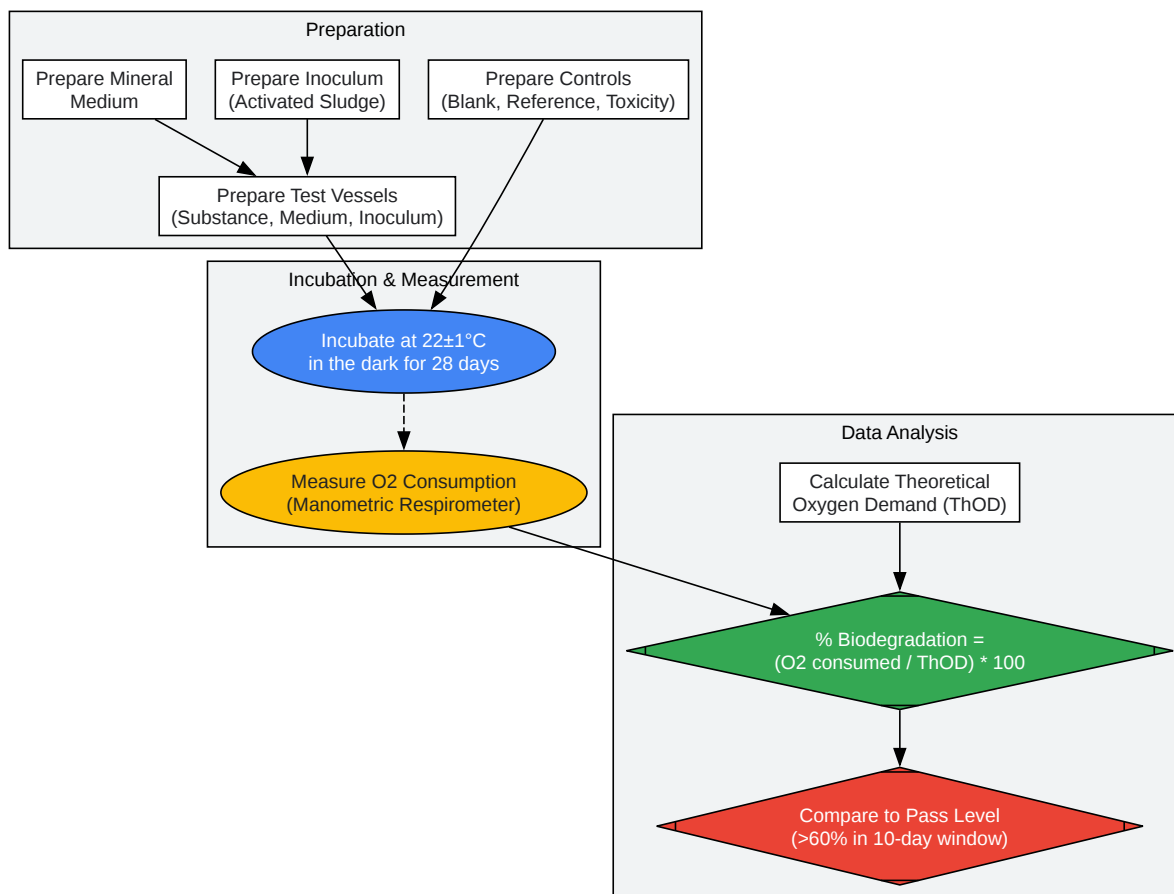
Based on its low water solubility and moderate LogP, **N,N-Dimethyldecanamide** is expected to adsorb to organic matter in soil and sediment.[4] Its low vapor pressure suggests that volatilization from water or soil surfaces is not a significant environmental transport mechanism. [3]

Environmental Fate Overview

The following diagram illustrates the principal environmental compartments and transport pathways for **N,N-Dimethyldecanamide** upon its release into the environment.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. biosynce.com [biosynce.com]
- 2. fishersci.com [fishersci.com]
- 3. OECD 301/310: Ready Biodegradability Tests | ibacon GmbH [ibacon.com]
- 4. Dimethylamine | $\text{HN}(\text{CH}_3)_2$ | CID 674 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [N,N-Dimethyldecanamide: A Technical Guide to Environmental Fate and Biodegradability]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670670#n-n-dimethyldecanamide-environmental-fate-and-biodegradability]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com